

Application Note: Analysis of Penicillic Acid by High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: *Penicisteck acid F*

Cat. No.: *B12373985*

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Topic: High-performance liquid chromatography (HPLC) for Penicillic Acid analysis.

Audience: Researchers, scientists, and drug development professionals.

Introduction

Penicillic acid is a mycotoxin produced by several species of *Penicillium* and *Aspergillus* fungi. It can contaminate a variety of food commodities, particularly fruits and grains, posing a potential risk to human health. This document provides a detailed application note for the analysis of penicillic acid using High-Performance Liquid Chromatography (HPLC) with UV detection. The protocols are based on established methodologies for the extraction and analysis of this mycotoxin in complex matrices.

Experimental Protocols

Sample Preparation: Modified QuEChERS for Fruit Matrices

This protocol is adapted from a validated method for the determination of penicillic acid in various fruits. The procedure, known as QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe), has been modified to optimize recovery for this specific analyte.

Materials:

- Homogenized fruit sample
- Ethyl acetate (HPLC grade)
- Anhydrous magnesium sulfate (MgSO_4)
- Sodium chloride (NaCl)
- Dispersive solid-phase extraction (d-SPE) sorbents:
 - Primary secondary amine (PSA)
 - Octadecyl silane (C18)
 - Multi-walled carbon nanotubes (MWCNTs)
- Centrifuge tubes (15 mL and 2 mL)
- Vortex mixer
- Centrifuge

Procedure:

- Extraction:
 1. Weigh 5 g of the homogenized fruit sample into a 15 mL centrifuge tube.
 2. Add 10 mL of ethyl acetate.
 3. Add 2 g of anhydrous MgSO_4 and 0.5 g of NaCl .
 4. Vortex vigorously for 5 minutes.
 5. Centrifuge at 8000 rpm for 10 minutes.
 6. Carefully transfer the upper ethyl acetate layer to a clean tube.
- Clean-up (Dispersive SPE):

1. Transfer 1 mL of the ethyl acetate extract into a 2 mL centrifuge tube containing 50 mg of PSA, 50 mg of C18, and 25 mg of MWCNTs.
2. Vortex for 2 minutes.
3. Centrifuge at 10000 rpm for 5 minutes.
4. Collect the supernatant and filter through a 0.22 µm syringe filter into an HPLC vial.
5. The sample is now ready for HPLC analysis.

HPLC Analysis: Recommended Method

The following HPLC conditions are a recommended starting point for the analysis of penicillic acid with UV detection. Method optimization and validation are required for specific applications.

Instrumentation:

- HPLC system with a UV detector
- C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size)
- Data acquisition and processing software

Chromatographic Conditions:

Parameter	Recommended Value
Mobile Phase	A: Water with 0.1% Formic Acid B: Acetonitrile
Gradient	Isocratic or Gradient (e.g., 70% A, 30% B)
Flow Rate	1.0 mL/min
Column Temp.	30 °C
Injection Vol.	20 µL
Detection	UV at 220 nm ^[1]

Standard Preparation:

- Prepare a stock solution of penicillic acid (e.g., 100 µg/mL) in acetonitrile.
- Perform serial dilutions of the stock solution with the mobile phase to prepare a series of calibration standards (e.g., 0.1, 0.5, 1, 5, 10 µg/mL).
- Inject the standards to construct a calibration curve.

Data Presentation

Quantitative Analysis

The following tables summarize typical validation parameters for the analysis of penicillic acid. The recovery data is based on an HPLC-MS/MS method using the sample preparation protocol described above.

Table 1: HPLC Method Validation Parameters

Parameter	Typical Value
Linearity (R^2)	> 0.99
Limit of Detection (LOD)	Analyte and matrix dependent
Limit of Quantification (LOQ)	Analyte and matrix dependent
Precision (RSD%)	< 15%

Table 2: Recovery of Penicillic Acid in Spiked Fruit Samples

Fruit Matrix	Spiking Level (µg/kg)	Average Recovery (%)	RSD (%)
Apple	1.0	95.6	4.2
	10.0	98.7	
	50.0	101.3	
Grape	1.0	88.9	5.8
	10.0	92.4	
	50.0	94.1	
Kiwi	1.0	72.9	7.9
	10.0	78.4	
	50.0	82.3	
Orange/Mandarin	1.0	85.2	6.1
	10.0	89.7	
	50.0	91.5	
Peach	1.0	98.3	3.9
	10.0	100.2	
	50.0	102.2	

Visualizations

Experimental Workflow for Penicillic Acid Analysis

The following diagram illustrates the key steps in the sample preparation and analysis workflow.

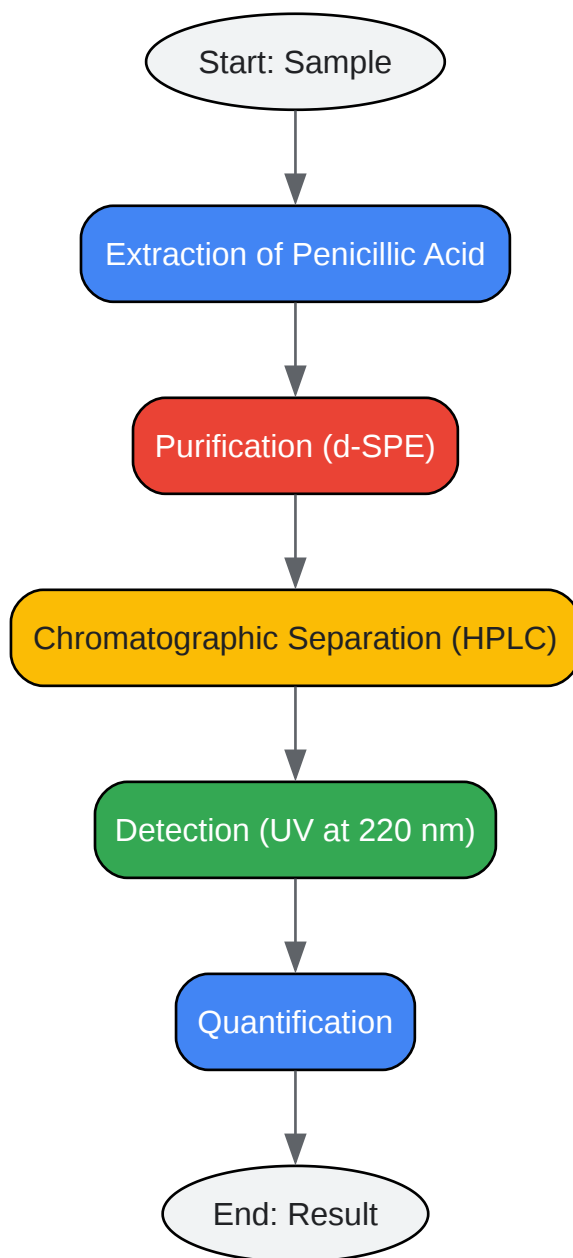


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Caption: Sample preparation and analysis workflow.

Logical Relationship of Analytical Steps

This diagram shows the logical progression from sample to final result.



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References

- 1. Penicillic Acid | C₈H₁₀O₄ | CID 1268111 - PubChem [pubchem.ncbi.nlm.nih.gov]
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